

4-Ethoxy-3-nitropyridine solubility in methanol and other organic solvents.

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Compound of Interest

Compound Name: 4-Ethoxy-3-nitropyridine

Cat. No.: B157411

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An In-depth Technical Guide to the Solubility of 4-Ethoxy-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **4-Ethoxy-3-nitropyridine** in methanol and other organic solvents. Due to the limited availability of specific quantitative public data, this document focuses on reported qualitative solubility and provides comprehensive experimental protocols for researchers to determine precise solubility values in their laboratories.

Introduction to 4-Ethoxy-3-nitropyridine

4-Ethoxy-3-nitropyridine is a pyridine derivative with the chemical formula $C_7H_8N_2O_3$.^{[1][2][3]} It is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds.^[4] Understanding its solubility in various organic solvents is crucial for its application in synthesis, purification, and formulation processes.

Solubility Data

Currently, publicly available quantitative solubility data for **4-Ethoxy-3-nitropyridine** in a range of organic solvents is limited. However, qualitative solubility information has been reported.

Table 1: Qualitative Solubility of **4-Ethoxy-3-nitropyridine**

Solvent	Solubility	Reference
Methanol	Soluble	[5]

Note: "Soluble" indicates that the compound dissolves in the solvent, but the exact concentration at saturation is not specified.

The hydrochloride salt, **4-Ethoxy-3-nitropyridine** hydrochloride, is noted for its compatibility with various solvents, suggesting that the polarity of the solvent system plays a significant role in its solubility profile.[4]

Experimental Protocol for Quantitative Solubility Determination

To obtain precise, quantitative solubility data, a standardized experimental protocol is required. The following is a detailed methodology for determining the solubility of **4-Ethoxy-3-nitropyridine** in various organic solvents. This protocol is based on established methods for solubility determination of organic compounds.[6][7][8][9][10]

Objective: To determine the saturation concentration of **4-Ethoxy-3-nitropyridine** in a given organic solvent at a specified temperature.

Materials:

- **4-Ethoxy-3-nitropyridine**
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.45 µm PTFE)

- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

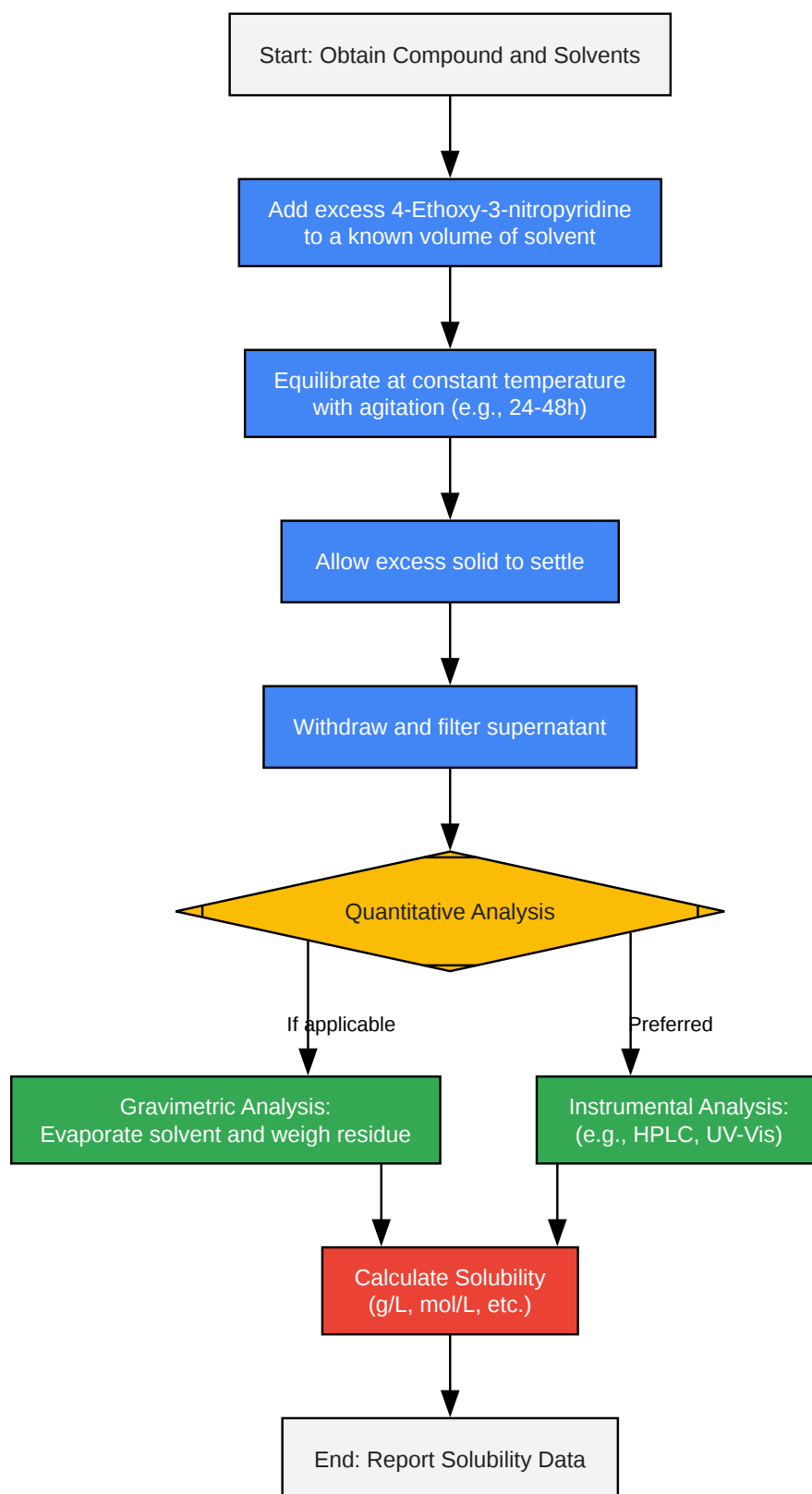
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Ethoxy-3-nitropyridine** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be carefully controlled and recorded.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved microparticles.
- Gravimetric Analysis (for less volatile solvents):
 - Weigh the vial containing the filtered supernatant.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the compound's decomposition point.
 - Once the solvent is completely removed, weigh the vial containing the dried solute.

- Calculate the solubility based on the mass of the solute and the volume of the solvent used.
- Instrumental Analysis (HPLC or UV-Vis):
 - Prepare a series of standard solutions of **4-Ethoxy-3-nitropyridine** of known concentrations in the solvent of interest.
 - Generate a calibration curve by measuring the absorbance (UV-Vis) or peak area (HPLC) of the standard solutions.
 - Dilute the filtered supernatant with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
 - Analyze the diluted sample using the same method as the standards.
 - Determine the concentration of the diluted sample from the calibration curve and then calculate the original concentration in the saturated solution, accounting for the dilution factor.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per liter (g/L), milligrams per milliliter (mg/mL), or moles per liter (mol/L).
 - Report the temperature at which the solubility was determined.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound.



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